

Molecular Architecture and Chemical Properties of Rucaparib Acetate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Rucaparib (acetate)

Cat. No.: B12412850

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Executive Summary

Rucaparib acetate is a highly potent, small-molecule inhibitor of the poly(ADP-ribose) polymerase (PARP) enzyme family, specifically targeting PARP-1, PARP-2, and PARP-3[1]. While the camsylate salt of rucaparib is the FDA-approved clinical formulation (Rubraca) utilized for BRCA-mutated ovarian and metastatic castration-resistant prostate cancers[2][3], the acetate salt is extensively leveraged in preclinical pharmacodynamic assays, in vitro characterization, and synthetic lethality modeling due to its highly favorable solubility profile in aqueous research buffers[4].

This technical guide provides an authoritative synthesis of Rucaparib acetate's molecular architecture, its mechanistic causality in synthetic lethality, and a self-validating analytical protocol for its laboratory characterization.

Molecular Architecture & Physicochemical Properties

Rucaparib belongs to the azepinoindole class of compounds[2]. The core structural design is highly intentional: it physically mimics the nicotinamide moiety of nicotinamide adenine dinucleotide (NAD+), which allows the molecule to competitively bind with high affinity to the catalytic active site of PARP enzymes[1].

The addition of the fluoro substituent at position 8 and the 4-[(methylamino)methyl]phenyl group at position 2 enhances both the lipophilicity required for nuclear penetration and the specific hydrogen-bonding interactions within the PARP catalytic domain[2].

Table 1: Physicochemical and Structural Properties

Property	Value	Causality / Significance
Active Moiety IUPAC Name	8-fluoro-2-[4-(methylaminomethyl)phenyl]-1,3,4,5-tetrahydro-6H-azepino[5,4,3-cd]indol-6-one[2]	Defines the tricyclic indole core responsible for NAD+ mimicry.
Molecular Formula (Base)	C19H18FN3O[5]	Base structure mediating target engagement.
Molecular Weight (Base)	323.37 g/mol [5]	Low molecular weight ensures optimal cellular permeability.
Target Affinity	PARP-1: $K_i = 1.4$ nM; PARP-2: $K_i = 0.17$ nM[1]	Sub-nanomolar affinity ensures complete enzymatic blockade.
Topological Polar Surface Area	56.92 Å²[5]	Optimal TPSA (< 90 Å²) allows for excellent intracellular and nuclear distribution.
Calculated LogP (AlogP)	2.98[5]	Balanced lipophilicity for membrane crossing without excessive hydrophobic trapping.

Mechanism of Action: PARP Trapping and Synthetic Lethality

The therapeutic efficacy of Rucaparib acetate is rooted in the principle of synthetic lethality—a phenomenon where the simultaneous disruption of two non-lethal DNA repair pathways results in cell death[1].

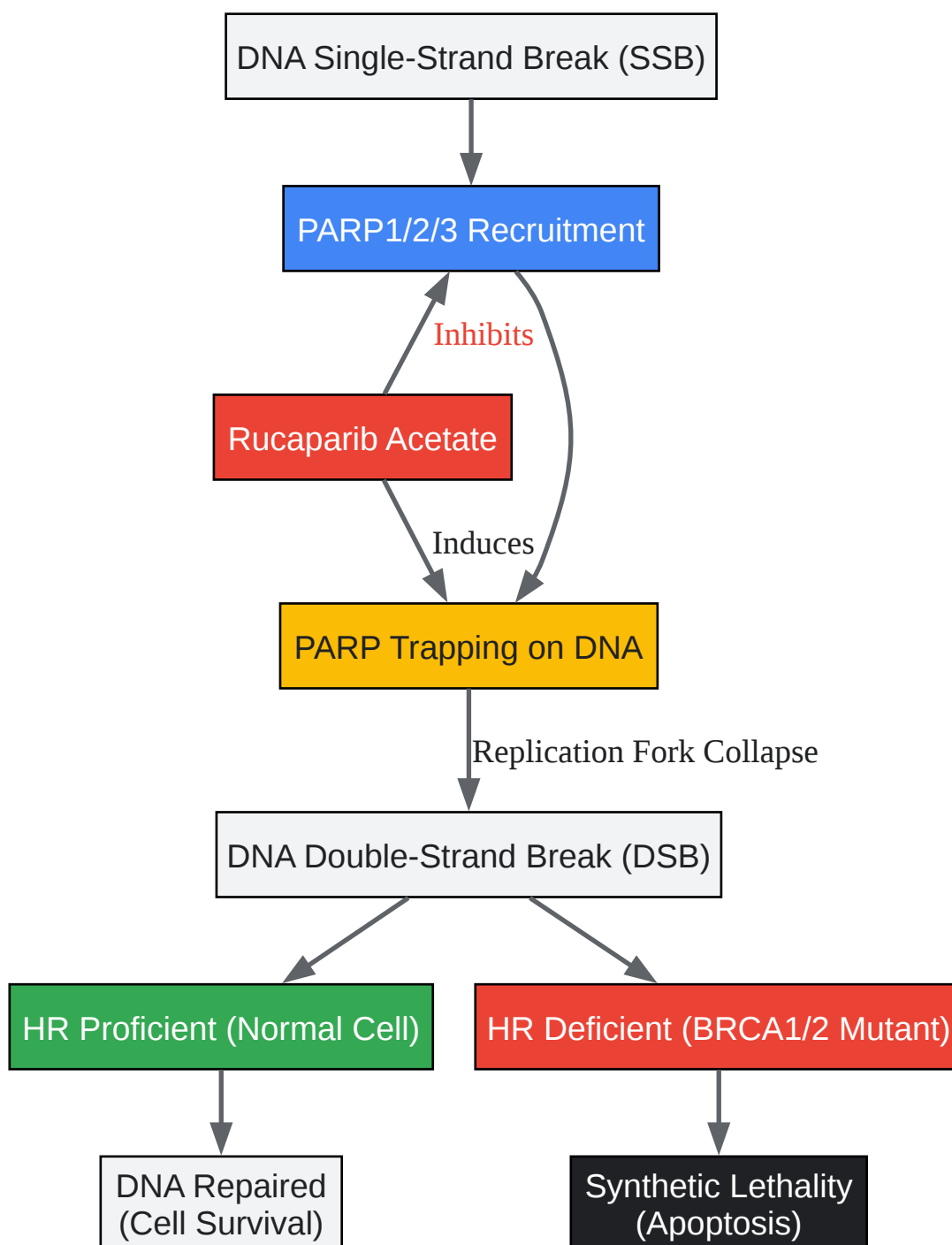
The Causality of PARP Trapping

Under normal physiological conditions, PARP-1 and PARP-2 detect single-strand DNA breaks (SSBs) and synthesize poly(ADP-ribose) chains to recruit Base Excision Repair (BER) effectors[6][7]. Rucaparib acetate disrupts this in two distinct ways:

- **Catalytic Inhibition:** It competitively blocks the NAD⁺ binding site, preventing the synthesis of PARP chains[1].
- **Allosteric Trapping:** More importantly, Rucaparib traps the PARP enzyme directly onto the damaged DNA[6][7]. This physical DNA-protein complex acts as a roadblock during DNA replication.

When the replication fork collides with this trapped PARP-DNA complex, the replication fork collapses, converting the SSB into a highly toxic Double-Strand Break (DSB)[6][8].

In healthy cells, these DSBs are seamlessly repaired by the Homologous Recombination (HR) pathway[6]. However, in cancer cells harboring mutations in BRCA1/2 or other HR-deficient (HRD) profiles, the cell is forced to rely on error-prone repair mechanisms like Non-Homologous End Joining (NHEJ), leading to catastrophic genomic instability and apoptosis[3][8].



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Mechanism of synthetic lethality induced by Rucaparib Acetate via PARP trapping.

Analytical Characterization: Stability-Indicating RP-HPLC Protocol

To ensure the chemical integrity of Rucaparib acetate in preclinical models, researchers must utilize a self-validating analytical system. The following Reverse Phase High-Performance Liquid Chromatography (RP-HPLC) methodology is specifically designed to be stability-indicating, meaning it can definitively resolve the active pharmaceutical ingredient from its degradation products[9][10].

Chromatographic Conditions

- **Stationary Phase (Column):** Symmetry C-18 ODS (250 mm × 4.6 mm internal diameter, 5 µm particle size)[9]. **Causality:** The C-18 matrix provides optimal hydrophobic retention for the azepinoindole core.
- **Mobile Phase:** Isocratic elution using Phosphate buffer (0.02 M) and Methanol in a [65:35% v/v] ratio[9][10].
- **pH Adjustment:** Adjusted to pH 4.8 using dilute orthophosphoric acid[9][10]. **Causality:** Maintaining an acidic pH ensures the secondary amine of Rucaparib remains protonated, preventing peak tailing and ensuring sharp resolution.
- **Flow Rate:** 1.0 mL/min[9][10].
- **Detection:** UV Photo-diode array at $\lambda = 286 \text{ nm}$ [9][10].
- **Expected Retention Time (Rt):** ~5.48 minutes[9][10].

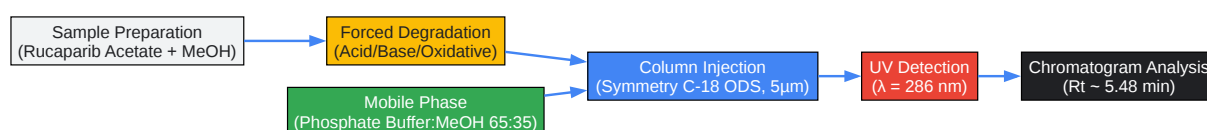
Step-by-Step Self-Validating Protocol (Forced Degradation)

To validate that the method is stability-indicating, the sample must undergo forced degradation. If the degradation peaks do not co-elute with the parent peak at 5.48 min, the system is validated[10].

- **Standard Preparation:** Dissolve 10 mg of Rucaparib acetate in 10 mL of HPLC-grade methanol (sonicate for 15 minutes) to create a 1 mg/mL stock solution[9].
- **Acid Degradation:** Mix 1 mL of stock solution with 1 mL of 2 N HCl. Reflux at 60°C for 30 minutes. Neutralize with 1 mL of 2 N NaOH. Dilute to a final concentration of 10 µg/mL. Filter

through a 0.45 μm membrane[9].

- Alkali Degradation: Mix 1 mL of stock solution with 1 mL of 2 N NaOH. Reflux at 60°C for 30 minutes. Neutralize with 1 mL of 2 N HCl. Dilute to 10 $\mu\text{g/mL}$ and filter[9].
- Oxidative Degradation: Mix 1 mL of stock solution with 1 mL of 20% H_2O_2 . Incubate at 60°C for 30 minutes. Dilute to 10 $\mu\text{g/mL}$ and filter[9].
- Injection: Inject 20 μL of each stressed sample into the HPLC system. Verify that the Rucaparib peak ($R_t \sim 5.48 \text{ min}$) is completely resolved from any newly formed degradation peaks[9][10].



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Stability-indicating RP-HPLC workflow for Rucaparib Acetate characterization.

Conclusion

Rucaparib acetate represents a cornerstone in the preclinical evaluation of PARP1/2/3 inhibition. By exploiting the mechanistic vulnerabilities of HR-deficient cells via PARP trapping, it drives robust synthetic lethality[1][8]. For researchers, maintaining stringent analytical oversight—such as utilizing the validated stability-indicating RP-HPLC method detailed above—is critical to ensuring the reproducibility and accuracy of pharmacodynamic data generated using this compound[9][10].

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